

chlormadinone acetate stability testing methodology

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Compound Focus: Chlormadinone

CAS No.: 1961-77-9

Cat. No.: S627573

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Chlormadinone Acetate Impurities Profile

The table below lists known impurities of **Chlormadinone** Acetate, which are critical for developing stability-indicating assay methods [1].

Impurity Designation	Chemical Name	CAS Number	Molecular Formula	Molecular Weight
Chlormadinone Acetate	Chlormadinone Acetate	302-22-7	C23H29ClO4	404.93
Impurity H	3-Methoxy-20-oxopregna-3,5-dien-17-yl Acetate	1054-64-4	C24H34O4	386.53
Impurity B	2-Bromo-6-chloro-3,20-dioxopregna-1,4,6-trien-17-yl acetate	NA	C23H26BrClO4	481.81
Impurity F	17-Hydroxy-6-methyl-Progesterone acetate	1172-82-3	C24H34O4	386.53
Impurity G	(8R,9S,10R,13S,14S,17R)-17-Acetyl-10,13-dimethyl-3-oxo-2,3,6,7,8,9,10,11,12,13,14,15,16,17-	302-23-8	C23H32O4	372.51

Impurity Designation	Chemical Name	CAS Number	Molecular Formula	Molecular Weight
	tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl acetate			
Impurity C	6ξ-Chloro-2ξ-methyl-3,20-dioxopregn-4-en-17-yl acetate	NA	C24H33ClO4	420.97

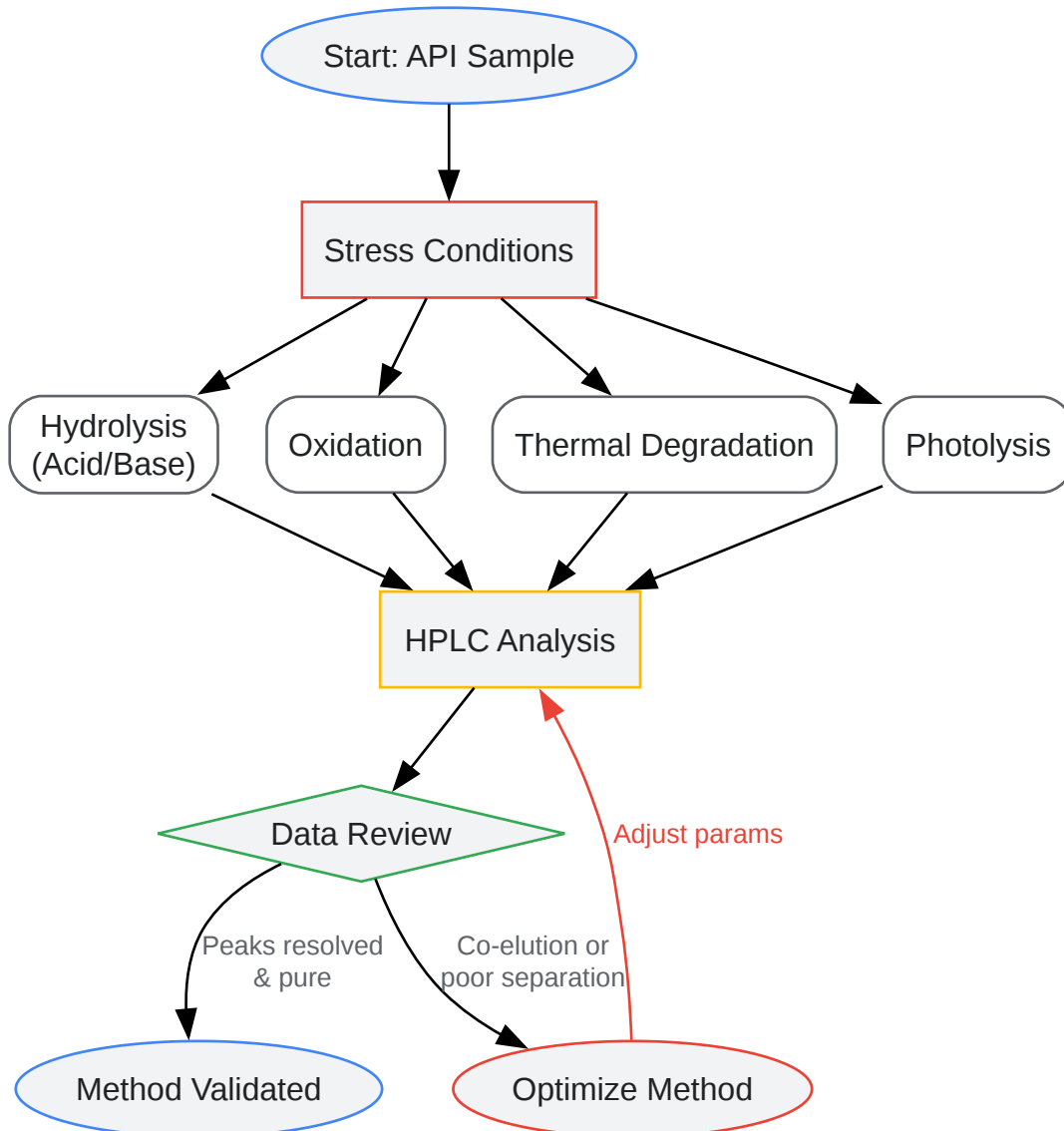
Stability-Indicating HPLC Method Reference

While a specific method for **Chlormadinone** Acetate was not found, the following validated RP-HPLC method for Aceclofenac and Thiocolchicoside provides a technical framework. Stability-indicating methods separate the active drug from its degradation products, ensuring accurate measurement even when the sample is partially degraded [2].

Parameter	Specification
Objective	Simultaneous determination of Aceclofenac and Thiocolchicoside in the presence of their degradation products.
Chromatographic Column	Kromasil C18 (250 × 4.6 mm, 5 μm)
Column Temperature	30°C
Mobile Phase	Gradient system: (A) 10 mM ammonium acetate pH 5.00 buffer; (B) Acetonitrile:water (70:30 v/v)
Flow Rate	1.0 mL/min
Detection (UV)	265 nm
Retention Times	Thiocolchicoside: ~13.29 min; Aceclofenac: ~22.20 min
Validated For	Linearity, accuracy, precision, robustness, and specificity (peak purity passing in all stress conditions).

Suggested Stability Testing Workflow

The diagram below outlines a general stability testing workflow, incorporating common stress conditions and analysis steps. You can adapt this high-level process for **Chlormadinone Acetate**.



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Frequently Asked Questions

Q: What are the key challenges in developing a stability-indicating method for Chlormadinone Acetate? A potential challenge is ensuring the method can fully separate the parent drug from its known

impurities and any new degradation products that form under various stress conditions. The method must be robust enough to provide reliable data for quality control.

Q: Where can I source impurity reference standards for Chlormadinone Acetate? Specialized manufacturers like PharmAffiliates and Alfa Omega Pharma offer various **Chlormadinone** Acetate impurities and degradation products as certified reference standards for HPLC analysis and quality control work [1] [3].

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References

1. Chlormadinone Acetate-impurities [pharmaffiliates.com]
2. Validated Stability-Indicating Assay Method for Simultaneous ... [thieme-connect.com]
3. Chlormadinone Impurities | 1961-77-9 Certified Reference ... [alfaomegapharma.com]

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